

Synthesis of 5-(2-Methoxyethoxy)-1H-indazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-(2-methoxyethoxy)-1H-indazole

Cat. No.: B13819508

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Executive Summary & Pharmacological Context

The 1H-indazole core is a well-established "privileged scaffold" in medicinal chemistry. Its rigid, bicyclic heteroaromatic structure allows it to mimic the purine core of ATP, making it a highly effective hinge-binding motif in a multitude of protein kinase inhibitors (e.g., Pazopanib, Axitinib) [1].

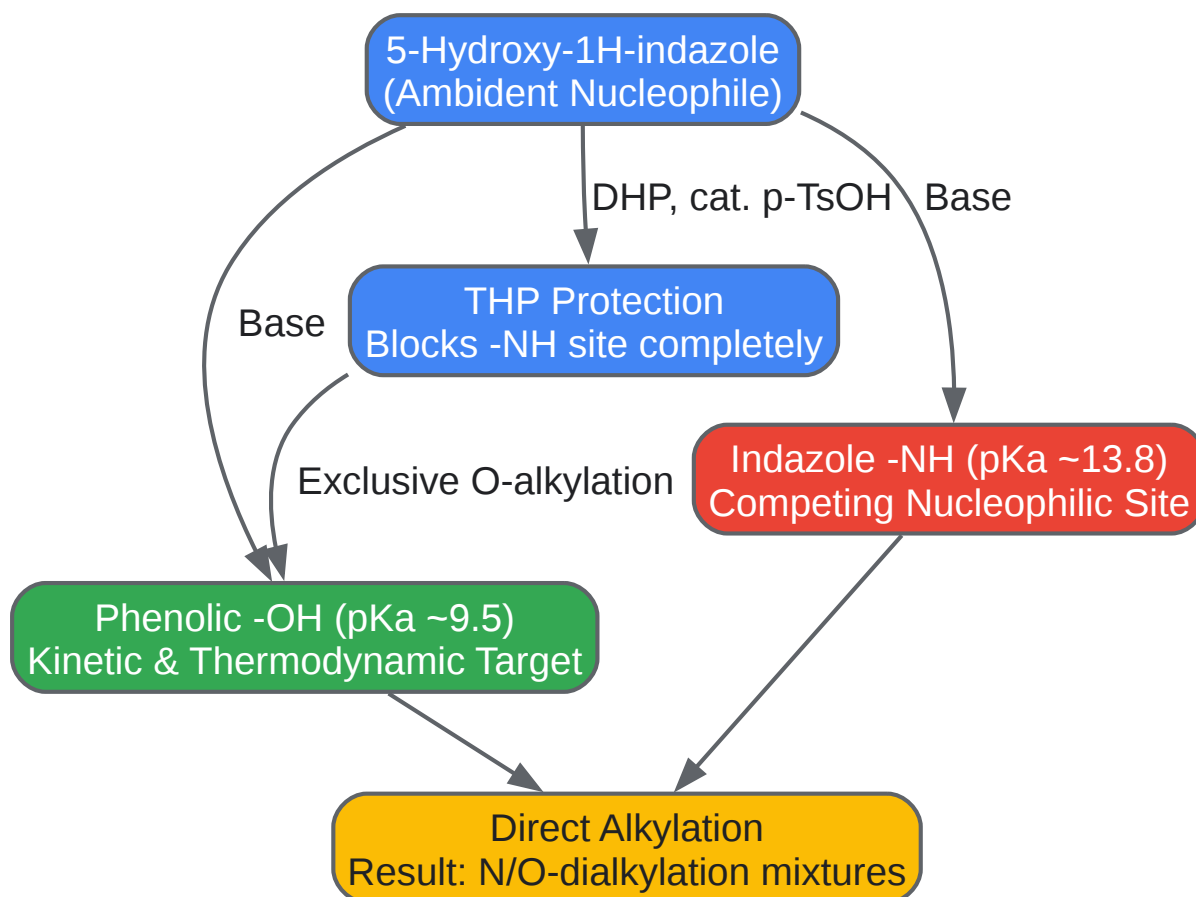
The functionalization of this scaffold at the 5-position with a (2-methoxyethoxy) side chain serves a dual purpose in drug development. First, it acts as a flexible, oxygen-rich vector that can interact with solvent-exposed regions of target proteins. Second, the ether linkages significantly enhance the aqueous solubility and optimize the lipophilicity (LogP) of the resulting active pharmaceutical ingredients (APIs). This technical guide details a robust, scalable, and highly regioselective synthetic route to **5-(2-methoxyethoxy)-1H-indazole**, designed for high-throughput medicinal chemistry and process scale-up.

Retrosynthetic Strategy & Mechanistic Rationale

The target molecule requires the selective O-alkylation of the commercially available starting material, 5-hydroxy-1H-indazole. However, direct alkylation presents a significant chemoselectivity challenge.

The Ambident Nucleophile Problem: 5-Hydroxy-1H-indazole possesses two acidic protons: the phenolic -OH (pKa ~9.5) and the indazole -NH (pKa ~13.8). Under standard basic conditions (e.g., K_2CO_3 in DMF), the base preferentially deprotonates the more acidic phenol. However, due to the high polarity of the solvent and the thermodynamic equilibrium established at elevated temperatures, the indazole nitrogen also becomes partially deprotonated and highly nucleophilic. Direct reaction with an electrophile like 1-bromo-2-methoxyethane inevitably yields an inseparable mixture of O-alkylated, N-alkylated, and O,N-dialkylated products.

The Protection Strategy: To enforce absolute regiocontrol, a protection-alkylation-deprotection sequence is mandatory. The tetrahydropyranyl (THP) group is the optimal choice for N-protection. It is an acetal-based protecting group that is easily installed under mild acidic conditions, completely orthogonal to the basic conditions of the subsequent O-alkylation, and cleanly removed via mild acid hydrolysis [2].

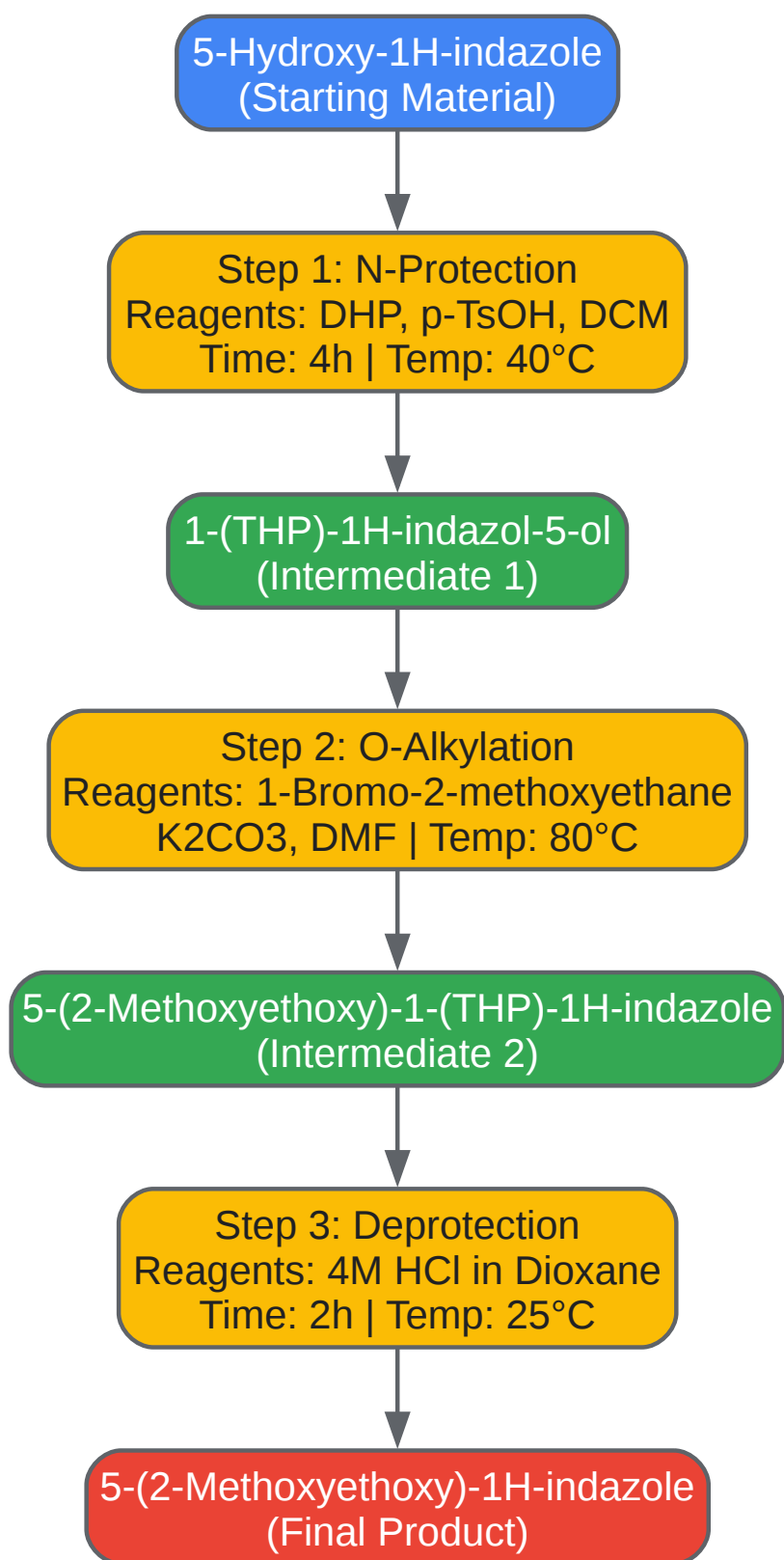


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Fig 1. Mechanistic rationale for N-protection to prevent competitive alkylation.

Synthetic Workflow & Step-by-Step Protocols

The synthesis is executed in three high-yielding steps. The workflow relies on self-validating checkpoints (TLC and LC-MS) to ensure complete conversion before proceeding, eliminating the need for intermediate column chromatography.



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Fig 2. Three-step synthetic workflow for **5-(2-methoxyethoxy)-1H-indazole**.

Step 1: N-Protection via Tetrahydropyranylation

Causality & Mechanism: 3,4-Dihydro-2H-pyran (DHP) reacts with the indazole nitrogen under mild acid catalysis (e.g., pyridinium p-toluenesulfonate or p-TsOH) to form a stable aminor [3]. The reaction is kinetically driven to the N1 position, though trace N2-THP isomers may form. This is inconsequential as both isomers yield the same final product upon deprotection.

Protocol:

- **Dissolution:** Suspend 5-hydroxy-1H-indazole (1.0 equiv, 10.0 g, 74.5 mmol) in anhydrous dichloromethane (DCM, 375 mL) under a nitrogen atmosphere.
- **Reagent Addition:** Add 3,4-dihydro-2H-pyran (DHP, 1.5 equiv, 10.2 mL) followed by a catalytic amount of p-toluenesulfonic acid monohydrate (p-TsOH·H₂O, 0.1 equiv, 1.4 g).
- **Reaction:** Heat the mixture to a gentle reflux (40 °C) for 4 hours. The suspension will gradually become a homogeneous solution, self-validating the consumption of the highly polar starting material.
- **Quench & Workup:** Cool to room temperature. Quench with saturated aqueous NaHCO₃ (150 mL) to neutralize the acid catalyst. Separate the organic layer, wash with brine (100 mL), dry over anhydrous Na₂SO₄, and concentrate under reduced pressure to yield Intermediate 1 as an off-white solid.

Step 2: Regioselective O-Alkylation

Causality & Mechanism: With the indazole nitrogen sterically and electronically blocked by the THP group, potassium carbonate (K₂CO₃) exclusively deprotonates the phenolic hydroxyl. The resulting phenoxide undergoes an S_N2 reaction with 1-bromo-2-methoxyethane. **Crucial Workup Note:** DMF is highly miscible with both water and ethyl acetate. A standard aqueous wash leaves residual DMF, artificially inflating crude yields and causing side reactions during acidic deprotection. The addition of a 5% aqueous LiCl wash increases the ionic strength of the aqueous phase, effectively "salting out" the organic product while forcing DMF into the aqueous layer.

Protocol:

- Deprotonation: Dissolve Intermediate 1 (1.0 equiv, ~16.0 g) in anhydrous DMF (250 mL). Add finely powdered K_2CO_3 (2.0 equiv, 20.6 g). Stir at room temperature for 30 minutes to ensure complete phenoxide formation (solution turns deep yellow).
- Alkylation: Add 1-bromo-2-methoxyethane (1.2 equiv, 8.4 mL) dropwise via an addition funnel.
- Reaction: Heat the mixture to 80 °C for 12 hours. Monitor via LC-MS until the mass peak of Intermediate 1 (m/z 219.1) is fully consumed.
- Workup: Cool to room temperature and pour the mixture into ice water (500 mL). Extract with Ethyl Acetate (3 x 200 mL). Wash the combined organic layers with 5% aqueous LiCl solution (3 x 150 mL) and brine (150 mL). Dry over $MgSO_4$ and concentrate to yield Intermediate 2 as a pale yellow oil.

Step 3: Acidic Deprotection

Causality & Mechanism: The THP group is an acetal that undergoes rapid hydrolysis in the presence of strong acid and a protic solvent (methanol) [4]. Using anhydrous 4M HCl in dioxane prevents the formation of aqueous emulsions during workup.

Protocol:

- Dissolution: Dissolve Intermediate 2 (1.0 equiv, ~20.0 g) in Methanol (150 mL) and cool to 0 °C in an ice bath.
- Deprotection: Slowly add 4M HCl in Dioxane (5.0 equiv, 90 mL) dropwise.
- Reaction: Remove the ice bath and stir at room temperature for 2 hours. TLC (EtOAc/Hexane 1:1) will show the disappearance of the high-R_f starting material and the appearance of a highly polar, UV-active baseline spot.
- Isolation: Concentrate the mixture under reduced pressure to remove methanol and dioxane. Suspend the resulting residue in water (100 mL) and carefully neutralize with saturated aqueous $NaHCO_3$ until pH 7-8 is reached (gas evolution will occur). Extract with EtOAc (3 x 150 mL), dry over Na_2SO_4 , and concentrate. Triturate the crude solid with cold diethyl ether to afford the Final Product as a high-purity white powder.

Quantitative Analytical Validation

To ensure rigorous quality control, the following table summarizes the expected quantitative analytical data for the intermediates and the final target compound.

Compound	Appearance	Yield (%)	ESI-MS (m/z) [M+H] ⁺	¹ H NMR Key Diagnostic Shifts (400 MHz, DMSO- d ₆ , δ ppm)
Intermediate 1	Off-white solid	85 - 90	219.1	9.20 (s, 1H, -OH), 8.05 (s, 1H, Ar-H), 5.65 (m, 1H, THP-CH)
Intermediate 2	Pale yellow oil	78 - 82	277.1	5.68 (m, 1H, THP-CH), 4.15 (t, 2H, -OCH ₂), 3.75 (t, 2H, -CH ₂ OMe), 3.40 (s, 3H, -OMe)
Final Product	White powder	90 - 95	193.1	13.0 (br s, 1H, -NH), 8.01 (s, 1H, Ar-H), 4.12 (t, 2H, -OCH ₂), 3.72 (t, 2H, -CH ₂ OMe), 3.38 (s, 3H, -OMe)

References

- BenchChem. "4,6-Dibromo-1H-indazole | High-Quality Research Chemical" (Discusses the privileged nature of the indazole scaffold in kinase inhibitors). [1](#)
- BenchChem. "Application Notes: Protecting Group Strategies for 3-Iodo-6-methyl-4-nitro-1H-indazole" (Details THP protection protocols for indazoles). [2](#)

- Asian Journal of Chemistry. "Pyridinium p-Toluenesulfonate: A Mild and Efficient Catalyst for The Regioselective Tetrahydropyranylation of Indazole Derivatives Under Solvent-Free Conditions." [3](#)
- ResearchGate. "Tetrahydropyranyl: A Non-aromatic, Mild-Acid-Labile Group for Hydroxyl Protection in Solid-Phase Peptide Synthesis" (Provides mechanistic insight into THP acid-lability). [4](#)

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Sources

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